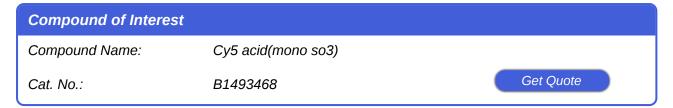


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An In-depth Technical Guide to Cy5 Acid (mono SO3)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Cy5 Acid (mono SO3), a fluorescent dye critical for a wide range of bioanalytical and biomedical research applications. Below, you will find detailed information on its chemical structure, physicochemical properties, and experimental protocols for its use in labeling biomolecules.

Core Concepts: Chemical Structure and Physicochemical Properties

Cy5 Acid (mono SO3), identified by the CAS number 644979-16-8, is a member of the cyanine dye family, renowned for their high molar extinction coefficients and strong fluorescence in the far-red region of the electromagnetic spectrum.[1] The "mono SO3" designation signifies the presence of a single sulfonic acid group, which enhances the dye's water solubility, a crucial feature for its application in aqueous biological buffers.[1]

The IUPAC name for this compound is 4-(2-((1E,3E,5E)-5-(1-(5-Carboxypentyl)-3,3-dimethylindolin-2-ylidene)penta-1,3-dien-1-yl)-3,3-dimethyl-3H-indol-1-ium-1-yl)butane-1-sulfonate.[2]

Chemical Structure:

Caption: Chemical structure of Cy5 Acid (mono SO3).



Quantitative Data Summary

The key physicochemical properties of Cy5 Acid (mono SO3) and related Cy5 derivatives are summarized in the tables below for easy comparison.

Table 1: Properties of Cy5 Acid (mono SO3)

Property	Value	Reference(s)	
CAS Number	644979-16-8	[2][3]	
Molecular Formula	C35H44N2O5S	[2]	
Molecular Weight	604.8 g/mol	[2]	

Table 2: Comparative Properties of Cy5 Derivatives

Derivativ e	Molecular Formula	Molecular Weight (g/mol)	Excitatio n Max (nm)	Emission Max (nm)	Key Feature	Referenc e(s)
Cy5 Acid (non- sulfonated)	C32H39CIN 2O2	519.1	646	662	Low water solubility	[4]
diSulfo- Cy5 carboxylic acid	C32H37N2N aO8S2	664.8	646	662	High water solubility	[5]
Cy5 SE (mono SO3)	C39H47N3O 7S	701.87	~650	~670	Amine- reactive NHS ester	[1][6]

Experimental Protocols

The carboxylic acid group on Cy5 Acid (mono SO3) can be activated to an N-hydroxysuccinimide (NHS) ester for covalent labeling of primary amines on proteins and other biomolecules. Below is a general protocol for protein labeling.



Protein Labeling with Cy5

This protocol outlines the steps for labeling a protein with an amine-reactive form of Cy5, such as Cy5 NHS ester, which can be synthesized from Cy5 acid.

- 1. Materials and Reagents:
- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.4)
- Cy5 NHS ester
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Reaction buffer: 0.1 M sodium bicarbonate, pH 8.3
- 2. Experimental Workflow:

Caption: Experimental workflow for protein labeling with Cy5.

- 3. Detailed Methodology:
- Protein Preparation:
 - Dissolve the protein of interest in an amine-free buffer (e.g., 1x PBS).
 - Adjust the pH of the protein solution to 8.3 using the reaction buffer (0.1 M sodium bicarbonate). The optimal protein concentration is typically 1-10 mg/mL.
- Dye Preparation:
 - Shortly before use, dissolve the Cy5 NHS ester in a small amount of anhydrous DMF or DMSO to create a stock solution (e.g., 10 mg/mL).
- Labeling Reaction:
 - Add the Cy5 NHS ester stock solution to the protein solution. A molar ratio of 10:1
 (dye:protein) is a common starting point, but this may need to be optimized for your



specific protein.

Incubate the reaction mixture for 1-2 hours at room temperature with gentle stirring,
 protected from light.

Purification:

- Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with a suitable buffer (e.g., PBS, pH 7.4).
- The first colored fraction to elute will be the Cy5-labeled protein.

Characterization:

- Determine the protein concentration and the degree of labeling by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and the absorbance maximum of Cy5 (~650 nm).
- The degree of labeling can be calculated using the Beer-Lambert law with the molar extinction coefficients of the protein and the dye.

Applications in Research and Drug Development

Cy5 and its derivatives are indispensable tools in various research fields due to their favorable spectral properties.

- Fluorescence Microscopy: The far-red emission of Cy5 minimizes autofluorescence from biological samples, leading to a high signal-to-noise ratio in imaging applications.[1]
- Flow Cytometry: Cy5-conjugated antibodies are widely used for identifying and sorting cell populations based on the expression of specific surface markers.
- In Vivo Imaging: The long-wavelength emission of Cy5 allows for deeper tissue penetration, making it suitable for non-invasive imaging in small animal models.
- Genomics and Proteomics: Cy5 is used to label nucleic acids and proteins for microarray analysis, quantitative PCR, and electrophoretic mobility shift assays (EMSAs).[1]



 FRET Studies: Cy5 often serves as an acceptor in Förster Resonance Energy Transfer (FRET) experiments to study molecular interactions and conformational changes.

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